

# Nicotinamide N-oxide: A Guide to Analytical Standards, Methodologies, and Biological Applications

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## Compound of Interest

Compound Name: Nicotinamide N-oxide

Cat. No.: B030751

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **Nicotinamide N-oxide**, a key metabolite of nicotinamide (Vitamin B3). It is designed to furnish researchers, scientists, and drug development professionals with essential information on sourcing analytical standards, detailed experimental protocols for its quantification, and insights into its biological significance and signaling pathways.

## Sourcing Nicotinamide N-oxide Analytical Standards

The procurement of high-purity analytical standards is fundamental for accurate and reproducible research. Several reputable suppliers offer **Nicotinamide N-oxide** for research purposes. A summary of key suppliers and their product specifications is provided below to facilitate selection.

Supplier	Product Name	CAS Number	Purity	Available Formats	Additional Information
MedchemExpress	Nicotinamide N-oxide (Standard)	1986-81-8	Analytical Standard Grade	10 mg, 25 mg, 50 mg, 100 mg	Intended for research and analytical applications; Certificate of Analysis (CoA) and HNMR report available upon request. <a href="#">[1]</a>
APExBIO	Nicotinamide N-oxide	1986-81-8	≥98.00%	100 mg, 200 mg, 500 mg, 1 g	CoA and NMR data available; Soluble in DMSO and water. <a href="#">[2]</a>
Cayman Chemical	Nicotinamide N-oxide	1986-81-8	≥98%	1 mg, 5 mg, 10 mg	Batch-specific data including CoA and GC-MS data available for download. <a href="#">[3]</a>
Thermo Scientific Chemicals	Nicotinamide N-oxide, 98%	1986-81-8	98%	25 g	Formerly part of the Alfa Aesar portfolio.
LGC Standards	Nicotinamide N-Oxide	1986-81-8	High Quality	Varies	Reference material characterized in accordance <a href="#">[3]</a>

with ISO  
17025.[4]

MOLNOVA

Nicotinamide-  
N-oxide

1986-81-8

>98% (HPLC)

Varies

Certificate of  
Analysis  
available,  
confirming  
structure by  
NMR.[5]

## Experimental Protocols

This section details methodologies for the analysis of **Nicotinamide N-oxide** in biological matrices and for investigating its biological activity.

### Quantification of Nicotinamide N-oxide by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for the separation and quantification of **Nicotinamide N-oxide**. It is based on established reverse-phase HPLC principles.[1]

Objective: To quantify the concentration of **Nicotinamide N-oxide** in a given sample.

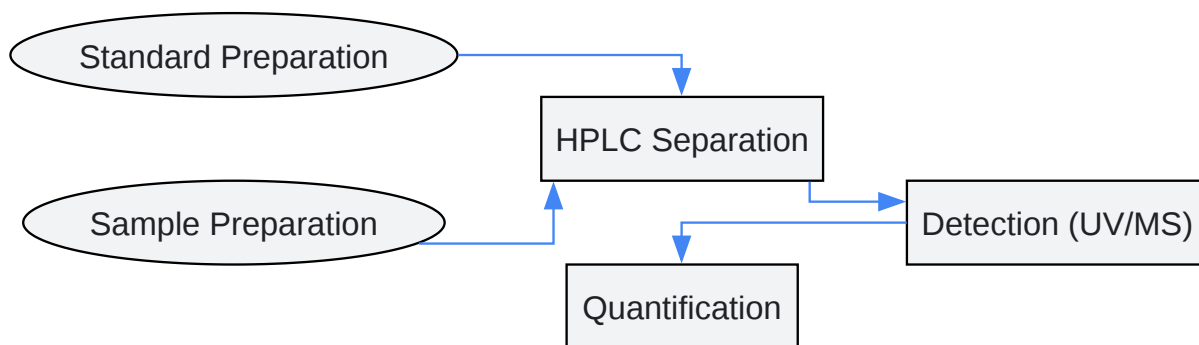
Materials:

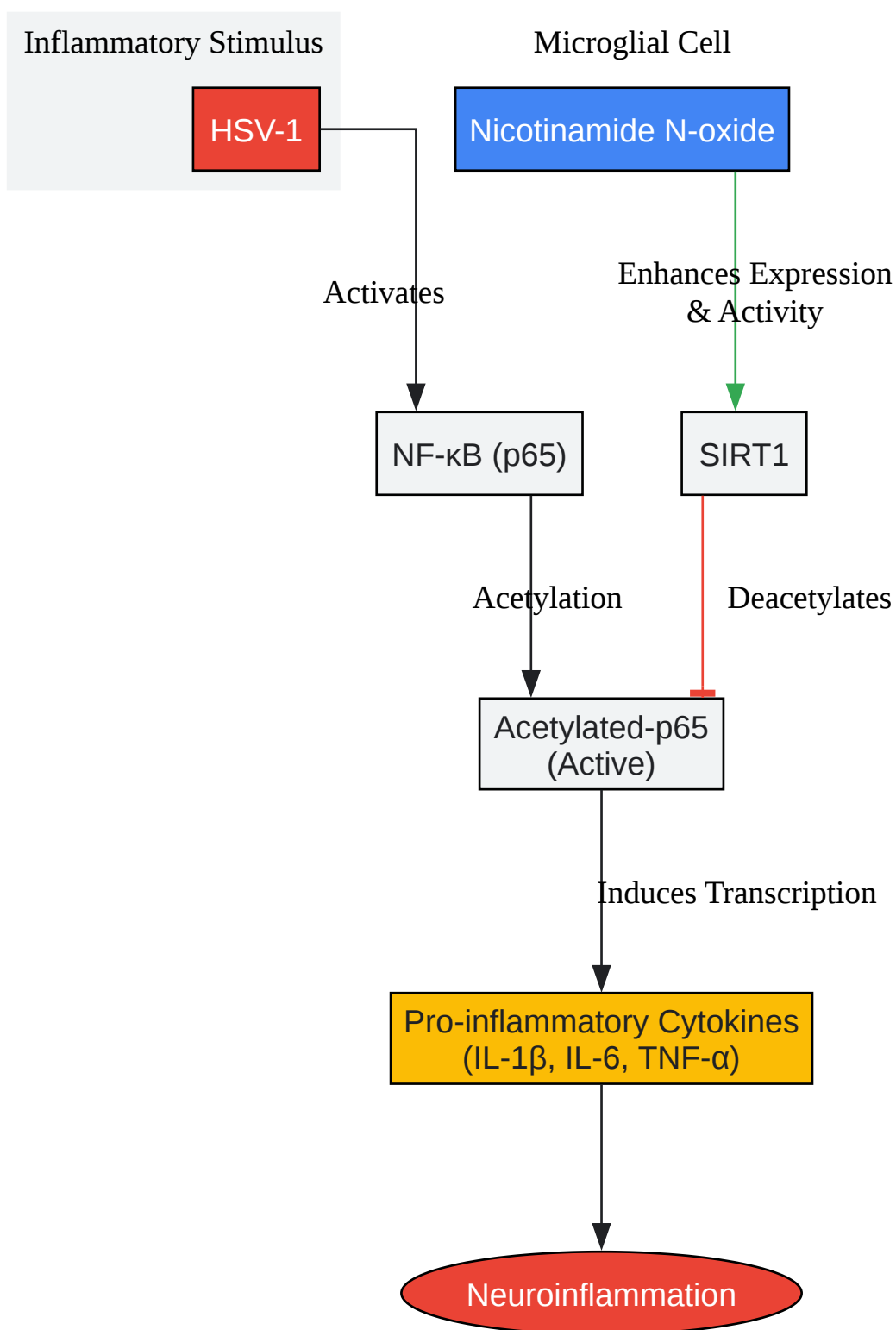
- **Nicotinamide N-oxide** analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or formic acid for MS-compatibility)
- HPLC system with UV or MS detector
- Newcrom R1 column or equivalent C18 column

Procedure:

- Standard Preparation:
  - Prepare a stock solution of **Nicotinamide N-oxide** (e.g., 1 mg/mL) in a suitable solvent (e.g., water or DMSO).
  - Perform serial dilutions to create a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Sample Preparation (from human liver microsomes):[\[6\]](#)
  - Incubate human liver microsomes with nicotinamide.
  - Stop the reaction by adding a protein precipitation agent (e.g., ice-cold acetonitrile or methanol).
  - Centrifuge to pellet the precipitated protein.
  - Collect the supernatant and dry it under a vacuum.
  - Reconstitute the dried extract in the HPLC mobile phase.
- HPLC Conditions:
  - Column: Newcrom R1 or equivalent reverse-phase column.[\[1\]](#)
  - Mobile Phase: A mixture of acetonitrile and water with a small percentage of phosphoric acid (e.g., 0.1%). For LC-MS applications, replace phosphoric acid with formic acid.[\[1\]](#)
  - Flow Rate: As per column manufacturer's recommendation (e.g., 1 mL/min).
  - Injection Volume: 10-20 µL.
  - Detection: UV detector at an appropriate wavelength (e.g., 260 nm) or a mass spectrometer.
- Analysis:
  - Inject the calibration standards to generate a standard curve.

- Inject the prepared samples.
- Quantify the amount of **Nicotinamide N-oxide** in the samples by comparing their peak areas to the standard curve.





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